

3-Bromo-7-nitroindazole IC50 values NOS isoforms

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: 3-Bromo-7-Nitroindazole

CAS No.: 74209-34-0

Cat. No.: S589245

[Get Quote](#)

Quantitative Data on 3-Bromo-7-nitroindazole

The table below summarizes the available potency and selectivity data for **3-Bromo-7-nitroindazole**.

NOS Isoform	Potency (IC50 / Ki)	Selectivity vs. other isoforms	Experimental Context
Neuronal NOS (nNOS)	pIC50 ~6.1-6.5 (IC50 ~0.3-0.8 μ M) [1]	Selective inhibitor of nNOS over eNOS and iNOS [2]	In vitro enzyme assay [1].
Inducible NOS (iNOS)	Insufficient data	Insufficient data	The search results do not provide a specific IC50 value for iNOS.
Endothelial NOS (eNOS)	Insufficient data	Insufficient data	The search results do not provide a specific IC50 value for eNOS.
Cellular Assay	IC50 = 80 μ M [2]	Not applicable	Inhibition of LPS and gamma-IFN-stimulated nitrite accumulation in mouse RAW 264.7 cells after 20 hours [2].

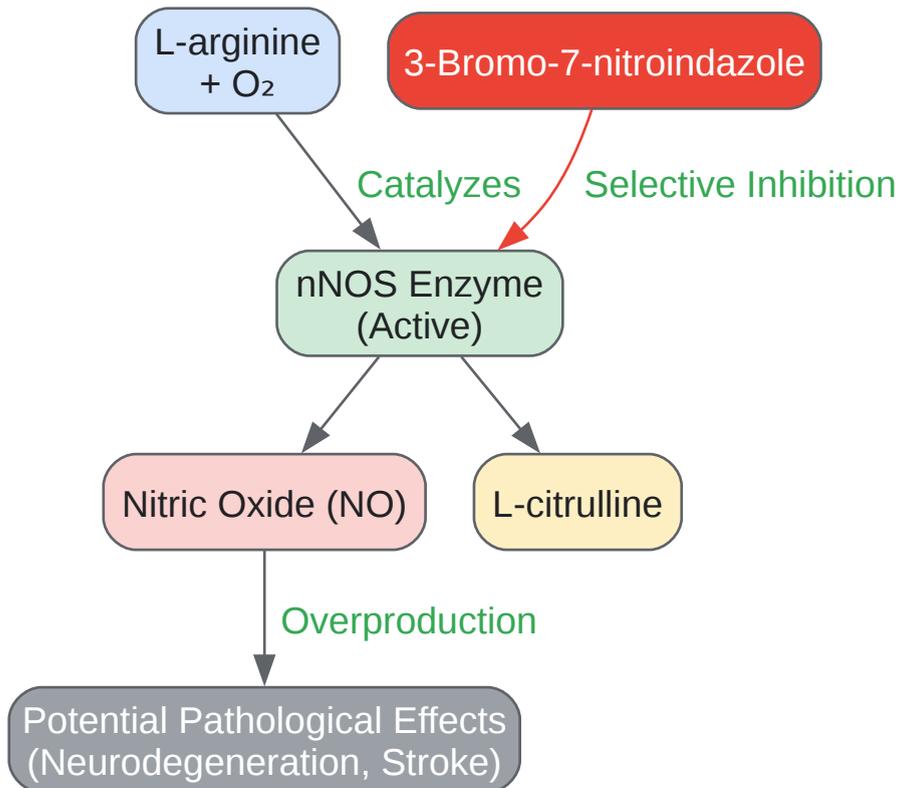
Experimental Protocols & In Vivo Applications

Here are the methodologies for key experiments cited in the search results, which you can use as a reference for your own research design.

- **In Vitro nNOS Inhibition** [1]: The primary data on nNOS inhibition potency is derived from **in vitro enzymatic assays**. The specific methodology for the cell-free system is not detailed in the retrieved abstracts, but the pIC50 value (6.1-6.5) is reported from these assays.
- **Cellular Nitrite Accumulation Assay** [2]:
 - **Cell Line**: Mouse macrophage RAW 264.7 cells.
 - **Stimulation**: Cells were stimulated with LPS and gamma-interferon (gamma-IFN) to induce iNOS expression.
 - **Compound Treatment**: **3-Bromo-7-nitroindazole** was applied to the cells.
 - **Incubation & Measurement**: After a 20-hour incubation, the accumulation of **nitrite** (a stable oxidation product of NO) in the culture medium was measured, typically using a reaction with Griess reagent.
 - **Output**: The concentration that inhibits 50% of the stimulated nitrite production (IC50) was calculated as 80 μ M.
- **In Vivo Studies**:
 - **Spatial Learning and Memory (Morris Water Maze)** [2] [3]:
 - **Animal Model**: Male rats.
 - **Dosage**: 5, 10, and 20 mg/kg, intraperitoneal (i.p.) injection.
 - **Regimen**: Daily administration for 5 days.
 - **Key Finding**: Impaired acquisition and recall in the Morris water maze task, suggesting a role for nNOS in spatial memory.
 - **Brain Ischemic Injury in Diabetic Stroke** [2]:
 - **Animal Model**: Type 2 diabetic rats with Middle Cerebral Artery Occlusion (MCAO).
 - **Dosage**: 3, 10, and 30 mg/kg, i.p. injection.
 - **Outcome**: Inhibited cerebral infarct and edema volume, and improved neurological recovery.
 - **Depression-like Behavior** [2]:
 - **Animal Model**: Rats subjected to Chronic Unpredictable Mild Stress (CUMS).
 - **Dosage**: 20 mg/kg, i.p. injection.
 - **Regimen**: Daily administration for 5 weeks.
 - **Key Finding**: Inhibited CUMS-induced depression-like behavior.

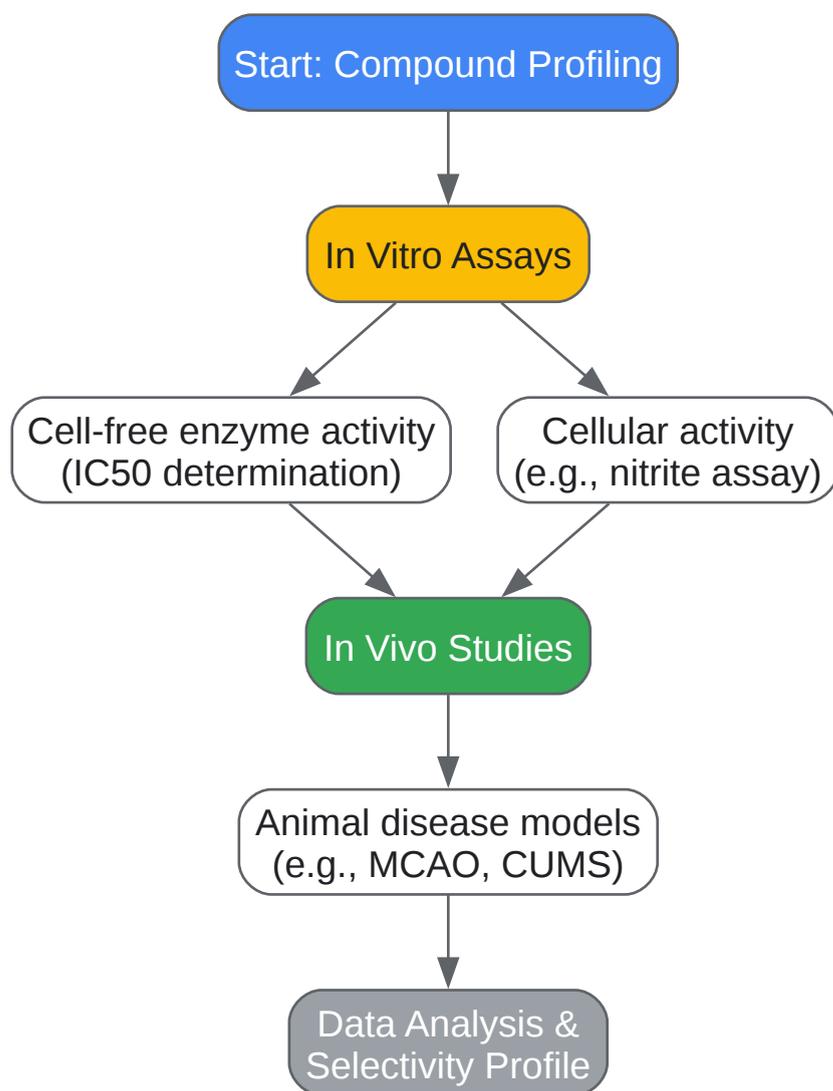
NOS Inhibition Pathway and Experimental Workflow

The following diagrams illustrate the logical relationship of nNOS inhibition and a general experimental workflow for profiling an inhibitor, created using Graphviz per your specifications.



[Click to download full resolution via product page](#)

*Diagram 1: Mechanism of selective nNOS inhibition by **3-Bromo-7-nitroindazole**, which prevents NO overproduction implicated in pathological conditions.*



[Click to download full resolution via product page](#)

Diagram 2: A generalized workflow for profiling a NOS inhibitor, from initial in vitro assays to in vivo validation.

Key Insights for Researchers

- **Promising Selectivity Profile:** **3-Bromo-7-nitroindazole** is recognized in the literature as a **selective nNOS inhibitor** [1] [4]. This selectivity is crucial because the endothelial isoform (eNOS) plays important roles in maintaining normal blood pressure, and its inhibition is undesirable [4].
- **Research Applications:** Beyond its core mechanism, this compound has been shown to impair spatial learning and memory [2] [3], attenuate brain ischemic injury in diabetic models [2], and inhibit

depression-like behavior in stressed rats [2], highlighting its utility in studying various neurological and metabolic diseases.

- **Data Limitations:** A complete IC50 profile for all three human NOS isoforms (nNOS, iNOS, eNOS) under standardized assay conditions was not available in the search results. The provided pIC50 range is a key data point, but generating a full selectivity panel would require consultation of specialized biochemical databases or primary literature.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Nitric oxide synthase (E.C. 1.14.13.39) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. 3-Bromo-7-nitroindazole | nNOS Inhibitor [[medchemexpress.com](https://www.medchemexpress.com/)]
3. The effect of a selective neuronal nitric oxide synthase ... [pubmed.ncbi.nlm.nih.gov]
4. Nitric Oxide Synthase - an overview [[sciencedirect.com](https://www.sciencedirect.com/)]

To cite this document: Smolecule. [3-Bromo-7-nitroindazole IC50 values NOS isoforms]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b589245#3-bromo-7-nitroindazole-ic50-values-nos-isoforms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com